

An In-depth Technical Guide to the Chemical Structure of Thymine Glycol

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Compound of Interest

Compound Name: *Thymine glycol*

CAS No.: 2943-56-8

Cat. No.: B1216093

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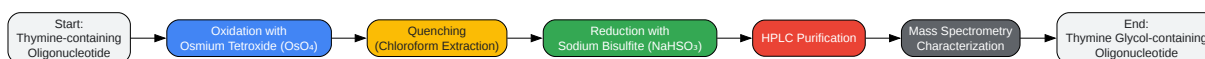
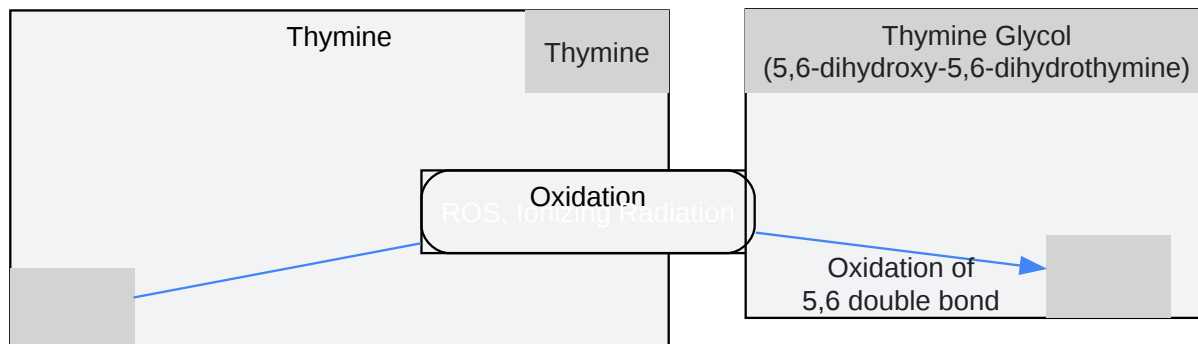
This guide provides a comprehensive overview of the chemical structure, properties, and biological significance of **thymine glycol**, a critical DNA lesion resulting from oxidative damage.

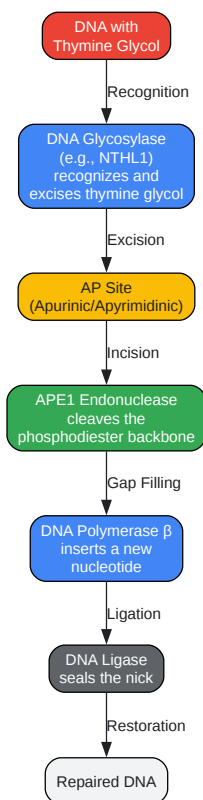
Chemical Structure and Isomerism

Thymine glycol, systematically named 5,6-dihydroxy-5,6-dihydrothymine, is a primary and stable product of thymine oxidation in a biological environment.[1][2] Its formation disrupts the planarity of the thymine ring, leading to significant structural distortions in the DNA double helix. [3] The chemical formula for **thymine glycol** is $C_5H_8N_2O_4$, and it has a molar mass of $160.129 \text{ g}\cdot\text{mol}^{-1}$. [2]

The saturation of the 5,6-double bond of the pyrimidine ring introduces chirality at the C5 and C6 carbons. Consequently, **thymine glycol** can exist as four distinct stereoisomers: cis-(5R,6S), cis-(5S,6R), trans-(5R,6R), and trans-(5S,6S). [4] The cis isomers are the predominant

forms found in DNA.[5] The specific stereoisomer can influence its biological processing, including recognition and excision by DNA repair enzymes.





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